

# Proper Disposal of SR-0813: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: SR-0813

Cat. No.: B10823721

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Essential guidance for the safe handling and disposal of **SR-0813**, a potent and selective ENL/AF9 YEATS domain inhibitor used in acute leukemia research. This document provides clear, procedural instructions to ensure the safety of laboratory personnel and compliance with environmental regulations.

Researchers and drug development professionals handling **SR-0813** must adhere to strict disposal protocols due to its chemical nature. While research indicates no unexpected or unusually high safety hazards were encountered during its initial characterization, proper disposal is paramount to maintaining a safe laboratory environment.<sup>[1][2][3]</sup>

## Key Chemical and Safety Data

A thorough understanding of the properties of **SR-0813** is the first step toward safe handling and disposal. The following table summarizes key quantitative data for this compound.

Property	Value	Reference
Molecular Weight	496.62 g/mol	[4]
IC50 (ENL YEATS domain)	25 nM	[5]
EC50 (ENL YEATS domain)	205 nM	[5]
IC50 (AF9 YEATS domain)	311 nM	[5]
EC50 (AF9 YEATS domain)	76 nM (CETSA)	[5]
Kd (ENL YEATS)	30 nM	[4]
Kd (MAP3K19)	3.5 $\mu$ M	[5]

## Experimental Protocols for Safe Disposal

The proper disposal of **SR-0813**, as with any laboratory chemical, should always be guided by the information provided in the Safety Data Sheet (SDS) and institutional and local regulations. The following is a general step-by-step protocol for the disposal of **SR-0813** waste.

### Step 1: Waste Identification and Segregation

- Identify all waste streams containing **SR-0813**. This includes pure, unused compound, contaminated labware (e.g., pipette tips, vials, gloves), and solutions containing the compound.
- Segregate **SR-0813** waste from other laboratory waste at the point of generation. Do not mix with non-hazardous waste or other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan.
- Solid Waste:** Collect contaminated solids such as gloves, absorbent paper, and empty vials in a designated, clearly labeled hazardous waste container.
- Liquid Waste:** Collect solutions containing **SR-0813** in a dedicated, leak-proof, and chemically compatible hazardous waste container. The container must be kept closed when not in use.

### Step 2: Waste Labeling and Storage

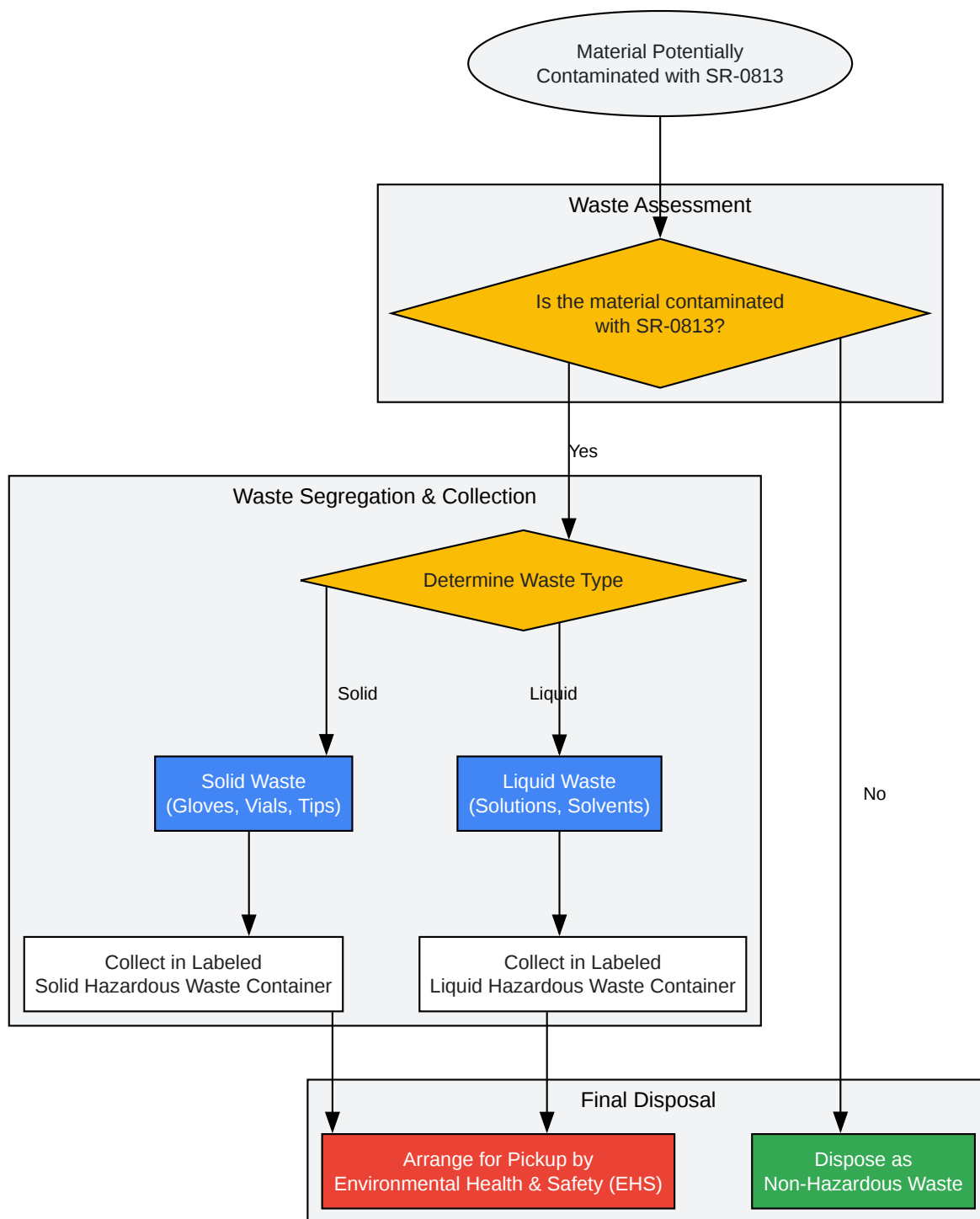
- Label all waste containers clearly and accurately. The label should include:
  - The words "Hazardous Waste"
  - The full chemical name: **SR-0813**
  - The concentration of **SR-0813** in the container
  - The primary hazards associated with the compound (refer to the SDS)
  - The date the waste was first added to the container
- Store waste containers in a designated satellite accumulation area within the laboratory. This area should be secure, well-ventilated, and away from general laboratory traffic.

### Step 3: Disposal Request and Pickup

- Follow your institution's procedures for hazardous waste disposal. This typically involves submitting a request for waste pickup through your Environmental Health and Safety (EHS) department.
- Do not dispose of **SR-0813** down the drain.<sup>[6][7]</sup> Unused or concentrated chemicals are generally prohibited from sewer disposal.<sup>[6]</sup>
- Do not dispose of solid **SR-0813** waste in the regular trash.

## Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of materials contaminated with **SR-0813**.



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Caption: **SR-0813** Disposal Decision Workflow.

Disclaimer: This information is intended as a general guide. Always consult the official Safety Data Sheet for **SR-0813** and your institution's specific waste disposal protocols. Local, state, and federal regulations for hazardous waste disposal must be followed.

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